

# Application Notes and Protocols for the Biocatalytic Synthesis of 2,3-Dihydroxypropanenitrile

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## Compound of Interest

Compound Name: 2,3-Dihydroxypropanenitrile

Cat. No.: B15442846

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These application notes provide a comprehensive overview and detailed protocols for the biocatalytic synthesis of **2,3-dihydroxypropanenitrile**, a valuable chiral building block in pharmaceutical and fine chemical synthesis. This document outlines a plausible enzymatic approach using epoxide hydrolases for the asymmetric hydrolysis of glycidonitrile. While direct literature on the biocatalytic synthesis of this specific molecule is scarce, the provided protocols are based on well-established methodologies for analogous enzymatic transformations.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Introduction

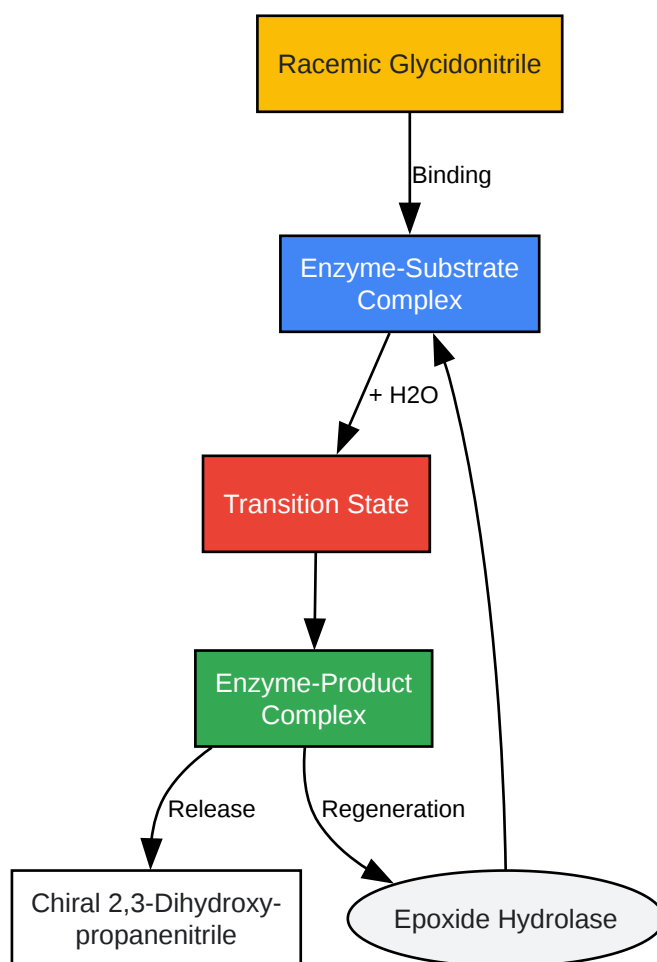
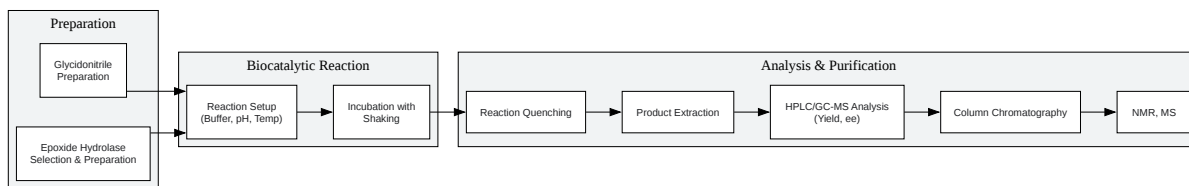
**2,3-Dihydroxypropanenitrile** is a trifunctional molecule containing a nitrile group and two hydroxyl groups, making it a versatile precursor for the synthesis of various chiral compounds. Biocatalysis offers a green and highly selective alternative to traditional chemical synthesis, allowing for the production of enantiomerically pure compounds under mild reaction conditions. [\[4\]](#) This document focuses on the use of epoxide hydrolases (EHs) for the enantioselective ring-opening of racemic glycidonitrile to yield chiral **2,3-dihydroxypropanenitrile**.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Enzymatic Approach: Epoxide Hydrolase-Catalyzed Hydrolysis

Epoxide hydrolases (EHs) are enzymes that catalyze the hydrolysis of epoxides to their corresponding vicinal diols.<sup>[1][5]</sup> This reaction can proceed with high enantioselectivity, making EHs powerful tools for the kinetic resolution of racemic epoxides or for the enantioconvergent synthesis of chiral diols.<sup>[2][3]</sup>

## Signaling Pathway and Experimental Workflow

The proposed biocatalytic synthesis of **2,3-dihydroxypropanenitrile** involves the enzymatic hydrolysis of glycidonitrile catalyzed by an epoxide hydrolase. The general workflow for this process, from enzyme selection to product analysis, is depicted below.



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